

# Triphenylmethyl(2-bromoethyl) sulfide molecular weight and formula

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## Compound of Interest

Compound Name: Triphenylmethyl(2-bromoethyl)  
sulfide

Cat. No.: B1145269

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## Core Chemical Data of Triphenylmethyl(2-bromoethyl) sulfide

This document provides the fundamental chemical properties of **Triphenylmethyl(2-bromoethyl) sulfide**, a compound relevant to researchers and professionals in the field of drug development and chemical synthesis.

## Quantitative Data Summary

The essential quantitative data for **Triphenylmethyl(2-bromoethyl) sulfide** is summarized in the table below. This information is critical for experimental design, stoichiometric calculations, and analytical characterization.

Property	Value	Reference
Molecular Formula	C <sub>21</sub> H <sub>19</sub> BrS	[1]
Molecular Weight	383.3 g/mol	[1]
Monoisotopic Mass	382.03908 Da	[1]

## Chemical Identifiers

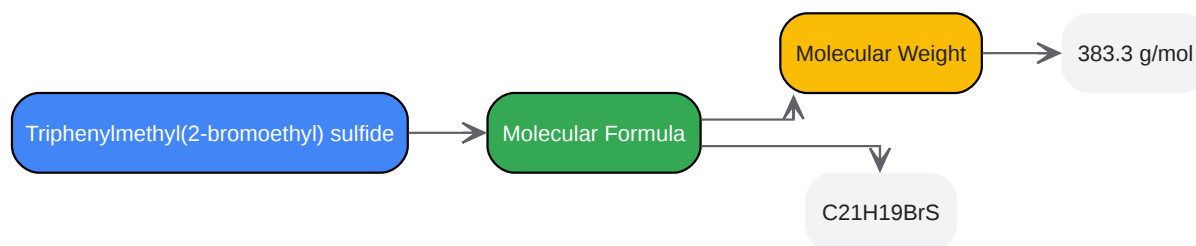
For unambiguous identification, the following identifiers are associated with **Triphenylmethyl(2-bromoethyl) sulfide**:

- IUPAC Name: [2-bromoethylsulfanyl(diphenyl)methyl]benzene[1]
- CAS Number: 157522-54-8[1]
- PubChem CID: 11047216[1]

Due to the highly specific nature of the request for detailed experimental protocols and signaling pathway diagrams, this information is not readily available in public databases for this specific compound. Such detailed technical data is typically found within proprietary research documentation or specialized scientific literature.

## Logical Relationship of Chemical Identification

The following diagram illustrates the logical flow from the common name of the compound to its fundamental molecular properties.



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Caption: From Compound Name to Molecular Properties.

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## References

- 1. Triphenylmethyl(2-bromoethyl) sulfide | C<sub>21</sub>H<sub>19</sub>BrS | CID 11047216 - PubChem [pubchem.ncbi.nlm.nih.gov]
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